

# An In-depth Technical Guide to the Safety and Handling of Monomethyl Octanoate

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## Compound of Interest

Compound Name: Monomethyl octanoate

Cat. No.: B032748

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This guide provides comprehensive safety and handling information for **monomethyl octanoate** (also known as methyl octanoate or methyl caprylate), a fatty acid methyl ester used in various applications, including as a flavoring agent, fragrance ingredient, and an intermediate in organic synthesis.<sup>[1][2][3]</sup> Adherence to proper safety protocols is crucial when working with this chemical to minimize risks and ensure a safe laboratory and manufacturing environment.

## Chemical and Physical Properties

**Monomethyl octanoate** is a colorless to pale yellow, oily liquid with a characteristic fruity, wine-like odor resembling oranges.<sup>[1][2]</sup> It is insoluble or has limited solubility in water but is soluble in alcohol and other common organic solvents.

Property	Value	Source(s)
CAS Number	111-11-5	
Molecular Formula	C9H18O2	
Molecular Weight	158.24 g/mol	
Appearance	Colorless to pale yellow, oily liquid	
Odor	Strong, fruity, winey, orange-like	
Boiling Point	192 - 195 °C (378 - 383 °F)	
Flash Point	73 °C / 163.4 °F	
Density	0.877 - 0.878 g/cm <sup>3</sup> at 20-25 °C	
Vapor Density	5.46	
Water Solubility	Insoluble / 0.0644 mg/mL at 20 °C	
Autoignition Temperature	No data available	

## Hazard Identification and GHS Classification

**Monomethyl octanoate** is classified as a combustible liquid and causes skin irritation. It is essential to be aware of its potential hazards to handle it safely.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	No pictogram required for Category 4	Warning	H227: Combustible liquid
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation	

Source:

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves, eye protection, and face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P362: Take off contaminated clothing and wash it before reuse.
- P370+P378: In case of fire: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide to extinguish.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Profile

The toxicological properties of **monomethyl octanoate** have not been exhaustively investigated. However, available data and read-across studies provide insight into its potential health effects.

Endpoint	Result	Notes	Source(s)
Acute Oral Toxicity	LD50 (rat): >2,000 mg/kg	Based on available data, the classification criteria for acute oral toxicity are not met.	
Acute Dermal Toxicity	No data available		
Skin Irritation	Causes skin irritation	Prolonged or repeated exposure may cause dermatitis.	
Eye Irritation	May cause irritation	In case of contact, flush eyes with running water for at least 20 minutes.	
Skin Sensitization	No Expected Sensitization Induction Level (NESIL) of 4700 µg/cm <sup>2</sup>	Data suggests a low potential for skin sensitization.	
Genotoxicity	Negative in BlueScreen assay	Not expected to be genotoxic.	
Reproductive Toxicity	No significant concerns at current use levels	Based on read-across data from ethyl hexanoate.	
Phototoxicity	Not expected	UV/Vis absorption spectra show no significant absorption in the relevant range.	

## Experimental Protocols

Detailed experimental protocols for toxicological assessment are guided by internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Protocol: Acute Oral Toxicity (OECD 422 Guideline Adaptation) A Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test can be used. A read-across study on ethyl hexanoate (CAS # 123-66-0) was conducted using this guideline.

- Test System: Sprague Dawley rats.
- Administration: The substance is administered orally by gavage.
- Dosage: Multiple dose levels are used to determine a No-Observed-Adverse-Effect Level (NOAEL).
- Observation: Animals are observed for signs of toxicity, effects on body weight, food consumption, and reproductive parameters (e.g., mating, fertility, gestation).
- Endpoint: The study aims to identify the highest dose at which no adverse effects are observed.

Protocol: Skin Sensitization (Local Lymph Node Assay - LLNA; OECD 429)

- Test System: Typically mice.
- Application: The test substance is applied to the dorsal surface of the ear.
- Mechanism: The assay measures the proliferation of lymphocytes in the auricular lymph node draining the site of application.
- Endpoint: A stimulation index (SI) is calculated. A substance is classified as a sensitizer if the SI is  $\geq 3$ . The No Expected Sensitization Induction Level (NESIL) is derived from these studies.

## Safe Handling and Storage

Engineering Controls:

- Ensure good ventilation of the workstation to prevent the formation and accumulation of vapor.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses with side-shields or goggles (compliant with EN 166).
- **Hand Protection:** Wear chemical-resistant protective gloves.
- **Skin and Body Protection:** Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.
- **Respiratory Protection:** Generally not required under normal use conditions with adequate ventilation. If vapors or aerosols are generated, use a respirator.

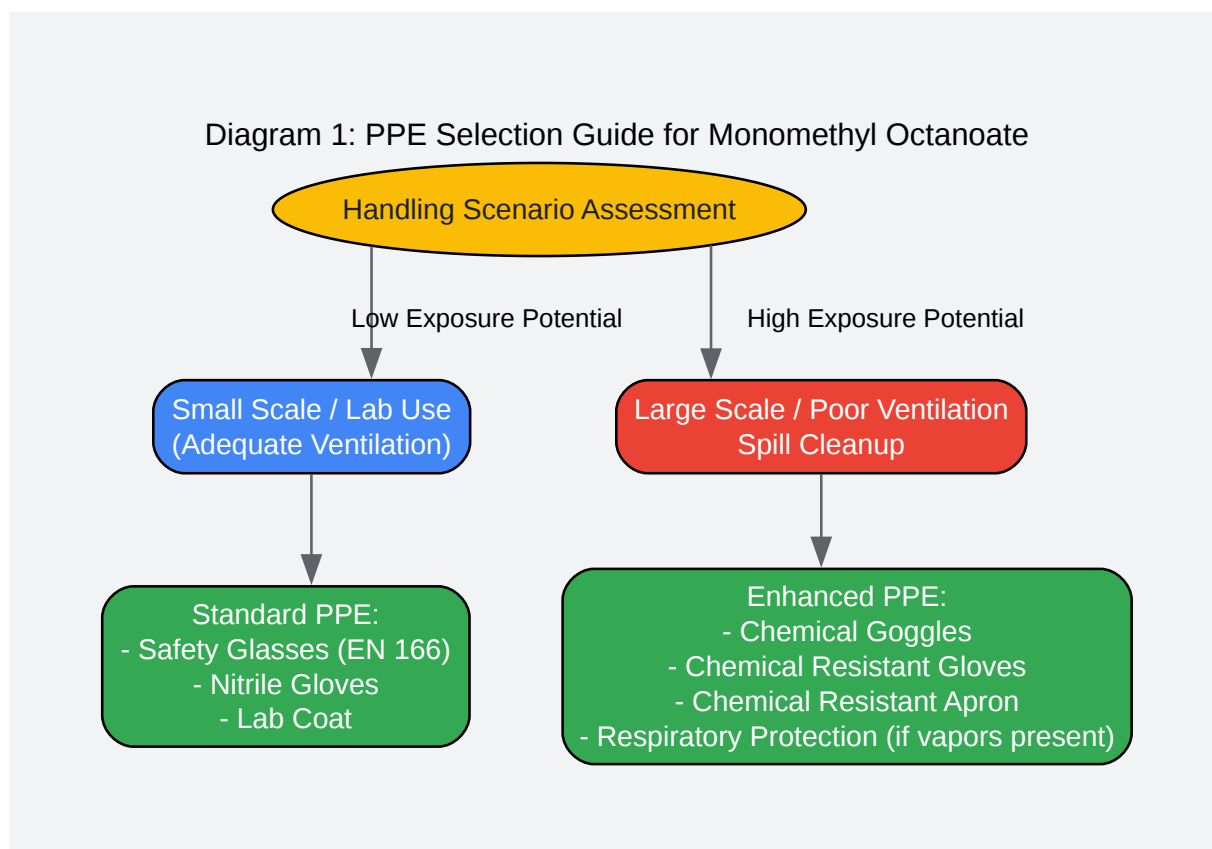
#### Hygiene Measures:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Change contaminated clothing and wash before reuse.

#### Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed when not in use.
- Store away from heat, sparks, open flames, and other ignition sources. Proper grounding procedures should be followed to avoid static electricity.
- **Incompatible Materials:** Strong acids, strong bases, and oxidizing agents.

Diagram 1: PPE Selection Guide for Monomethyl Octanoate

[Click to download full resolution via product page](#)Diagram 1: PPE Selection Guide for **Monomethyl Octanoate**

## Emergency Procedures

### First Aid Measures:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.
- Skin Contact: Take off contaminated clothing immediately. Wash the skin with plenty of soap and water. If skin irritation occurs, get medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

#### Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream, as it may scatter and spread the fire.
- **Specific Hazards:** The substance is a combustible liquid and may form flammable/explosive vapor-air mixtures. Vapors are heavier than air and may spread along floors. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

#### Accidental Release Measures (Spills):

- **Eliminate Ignition Sources:** Remove all sources of ignition (no smoking, flares, sparks, or flames) from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Personal Protection:** Wear appropriate PPE as described in Section 5.
- **Containment:** Stop the leak if it can be done without risk. Prevent entry into waterways, sewers, or confined areas.
- **Cleanup:** Absorb the spill with inert material (e.g., dry earth, sand, clay, or diatomaceous earth) and transfer it to a suitable container for disposal. Use non-sparking tools for collection.
- **Disposal:** Dispose of the waste material at an authorized site in accordance with local regulations.



Diagram 2: Emergency Response Workflow for Spills

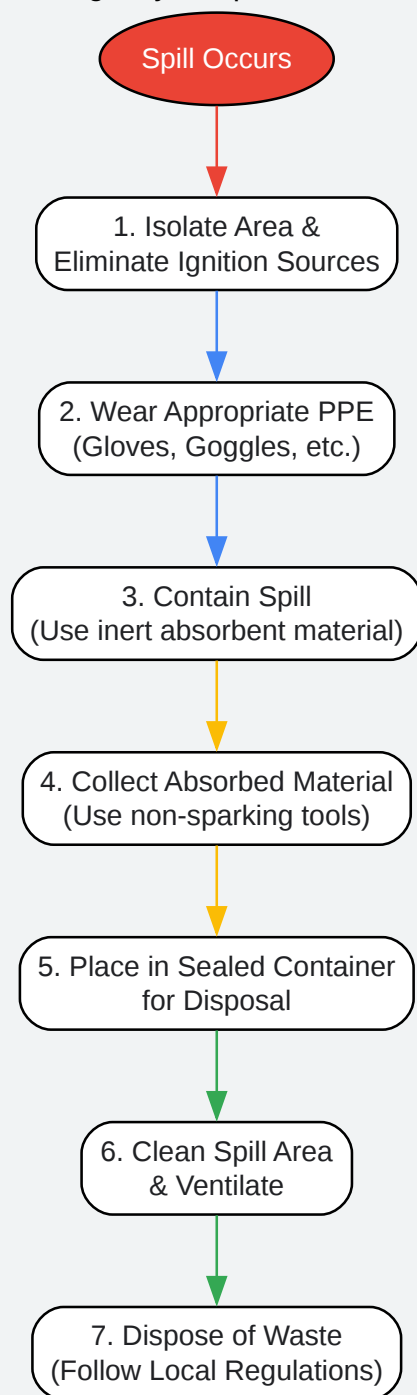
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Diagram 2: Emergency Response Workflow for Spills

## Logical Workflow for Safety Assessment

A systematic approach is necessary to evaluate the safety of a chemical like **monomethyl octanoate** for a new application. This involves gathering existing data, performing targeted tests where data gaps exist, and conducting a final risk assessment.

Diagram 3: General Safety Assessment Workflow

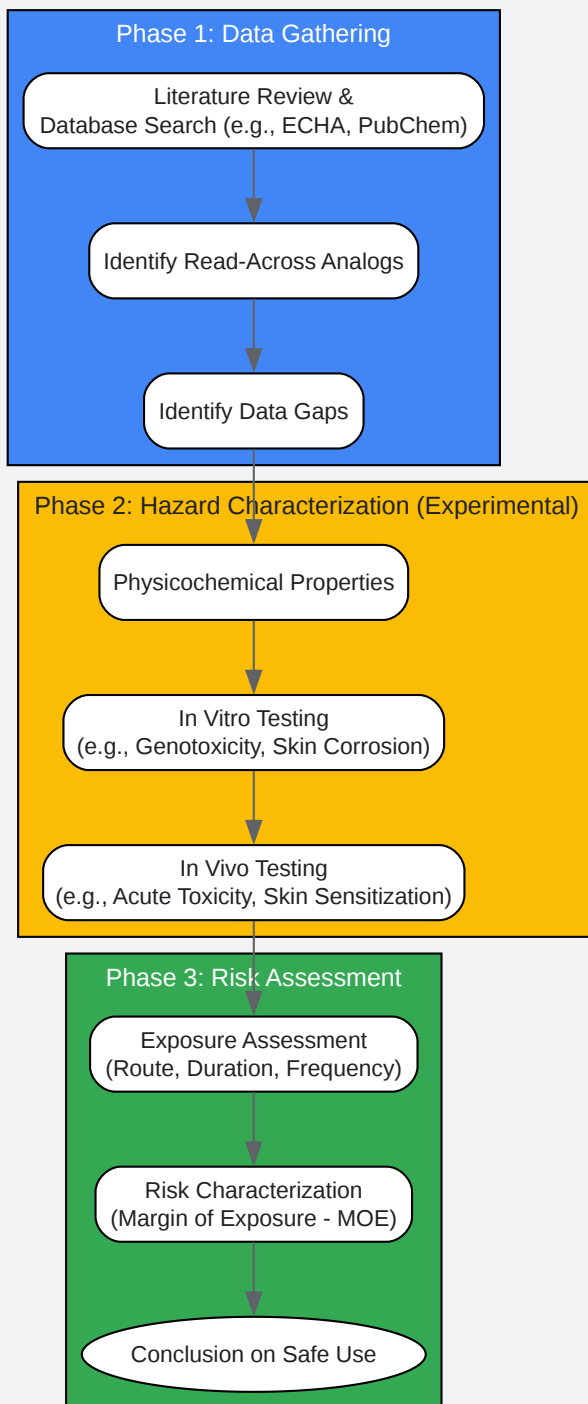
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Diagram 3: General Safety Assessment Workflow

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## References

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